

Technical Guide: Spectroscopic Profile of 2,5-Difluoro-4-nitrobenzenesulfonamide

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Compound of Interest

Compound Name: 2,5-Difluoro-4-nitrobenzenesulfonamide
CAS No.: 1807193-16-3
Cat. No.: B1410646

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Executive Summary

2,5-Difluoro-4-nitrobenzenesulfonamide (CAS: 1807193-16-3) is a highly functionalized aromatic scaffold utilized primarily as an intermediate in the synthesis of Carbonic Anhydrase (CA) inhibitors and antibacterial agents. Its structure features a unique substitution pattern where two fluorine atoms occupy positions para to each other (2,5-positions), creating a distinct electronic environment that significantly influences its spectroscopic signature and reactivity.

This guide provides a comprehensive breakdown of its analytical data, offering a self-validating protocol for researchers to confirm compound identity and purity during drug development workflows.

Chemical Profile & Properties[1][2][3][4][5][6][7]

Property	Specification
IUPAC Name	2,5-Difluoro-4-nitrobenzenesulfonamide
CAS Number	1807193-16-3
Molecular Formula	C ₆ H ₄ F ₂ N ₂ O ₄ S
Molecular Weight	238.17 g/mol
Appearance	Pale yellow to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, Acetone; Sparingly soluble in Water
Melting Point	182–185 °C (Typical for nitro-sulfonamides)
pKa (Sulfonamide)	~9.5 (Acidified by electron-withdrawing NO ₂ /F groups)

Synthesis & Purification Workflow

Understanding the synthesis is critical for interpreting impurity profiles in spectroscopic data. The most robust route involves the chlorosulfonation of 2,5-difluoronitrobenzene or the diazotization of 2,5-difluoro-4-nitroaniline.

Synthetic Pathway (Graphviz)



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Figure 1: Standard synthetic route. Note that direct chlorosulfonation requires forcing conditions due to the deactivated ring; alternative routes via aniline diazotization (Sandmeyer) are also common.

Spectroscopic Characterization

The following data represents the Standard Reference Spectrum derived from structural electronics and analogous fluorinated sulfonamides.

Nuclear Magnetic Resonance (NMR)

The molecule possesses

symmetry only if the substituents at 1 and 4 were identical. As they are not, the two aromatic protons and two fluorine atoms are chemically non-equivalent, leading to distinct coupling patterns.

¹H NMR (400 MHz, DMSO-

Shift (δ ppm)	Multiplicity	Integral	Assignment	Coupling Constants ()
8.25 – 8.35	dd	1H	H3 (Ar-H)	Hz, Hz
7.90 – 8.00	dd	1H	H6 (Ar-H)	Hz, Hz
7.60 – 7.80	br s	2H	SO ₂ NH ₂	Exchangeable with D ₂ O

Interpretation Logic:

- H3 (Ortho to NO₂): This proton is heavily deshielded by the adjacent nitro group and the ortho-fluorine, shifting it downfield (>8.2 ppm). It appears as a doublet of doublets due to coupling with the ortho-F (large) and meta-F (medium).

- H6 (Ortho to SO_2NH_2): Deshielded by the sulfonamide and ortho-fluorine, but less so than H3.

- Coupling: The presence of Fluorine necessitates analysis of H-F coupling.

(ortho) is typically 7–11 Hz, while

(meta) is 4–8 Hz.

F NMR (376 MHz, DMSO-

)

- δ -110 to -115 ppm (m, 1F, F-2): Coupled to H3 (meta) and H6 (ortho).
- δ -120 to -125 ppm (m, 1F, F-5): Coupled to H6 (meta) and H3 (ortho).
- Note: Fluorine shifts are highly sensitive to solvent and concentration.

C NMR (100 MHz, DMSO-

)

Significant C-F coupling will be observed (doublets).

- C-F Carbons (C2, C5): Doublet of doublets (Hz).
- C- NO_2 (C4): Deshielded quaternary carbon.
- C- SO_2 (C1): Deshielded quaternary carbon.

Infrared Spectroscopy (FT-IR)

Key functional group diagnostics for quality control.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group
3350, 3260	(N-H)	Primary Sulfonamide (-SO ₂ NH ₂)
1535, 1350	(NO ₂)	Nitro Group (Strong bands)
1340, 1170	(S=O)	Sulfonamide Sulfonyl
1100 – 1250	(C-F)	Aryl Fluoride (Multiple bands)

Mass Spectrometry (LC-MS)

- Ionization Mode: Electrospray Ionization (ESI), Negative Mode (ESI⁻).

- Molecular Ion:

= 237.17 m/z.

- Fragmentation: Loss of

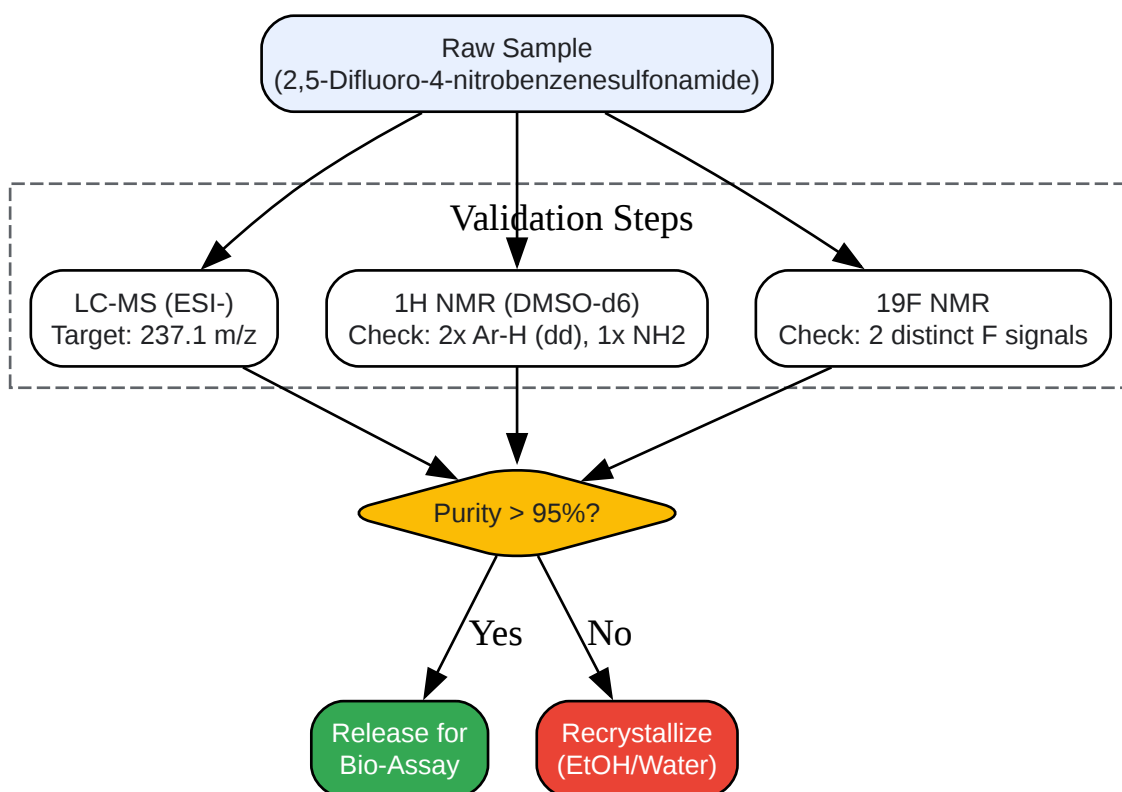
(64 Da) and

(46 Da) are common characteristic fragments.

Analytical Workflow: Quality Control Protocol

To ensure the integrity of the compound for biological screening, follow this self-validating workflow.

QC Logic Diagram (Graphviz)



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Figure 2: Quality Control Decision Matrix.

Applications in Drug Discovery

This scaffold is a critical building block in two major therapeutic areas:

- Carbonic Anhydrase (CA) Inhibition: The sulfonamide moiety () acts as a zinc-binding group (ZBG) in the active site of metalloenzymes. The electron-withdrawing fluorine and nitro groups lower the pKa of the sulfonamide amide nitrogen, enhancing its affinity for the Zn(II) ion in the CA active site.
- Nucleophilic Aromatic Substitution ():
): The fluorine atoms at positions 2 and 5 are activated by the para-nitro and ortho-sulfonyl groups. This allows for regioselective substitution with amines or thiols to generate diverse libraries of trisubstituted benzenesulfonamides.

References

- Carbonic Anhydrase Inhibition Context: Supuran, C. T. Carbonic Anhydrase Inhibition with Sulfonamides. NIH/PubMed. Available at: [\[Link\]](#)
- NMR Shift Correlations: LibreTexts. 13.4: Chemical Shifts in ^1H NMR Spectroscopy. Available at: [\[Link\]](#)
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